Application Notes and Protocols for Creating ccvTIR1 Transgenic Plant Lines

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Compound of Interest

Compound Name:	*cvxIAA*
CAS No.:	*2127037-35-6*
Cat. No.:	*B606843*

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Introduction

The auxin-inducible degron (AID) system is a powerful tool for targeted and rapid protein degradation, enabling the study of protein function with high temporal resolution. A significant advancement in this technology is the development of an engineered, orthogonal auxin-TIR1 receptor pair.[1][2] This system, based on a "bump-and-hole" strategy, utilizes a synthetic, convex auxin analog (**cvxIAA**) and a complementary concave TIR1 receptor (ccvTIR1).[1][3][4] The ccvTIR1 receptor is engineered with a mutation (F79G) that creates a cavity, allowing it to be activated exclusively by the "bumped" **cvxIAA** and not by endogenous auxins.[1][3] This orthogonality ensures that the degradation of a target protein, fused to an auxin-inducible degron (AID), is specifically triggered by the external application of **cvxIAA**, without interfering with the plant's natural auxin signaling pathways.[1][2]

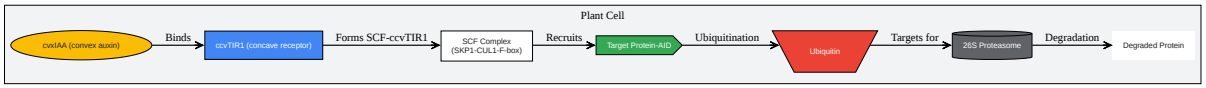
These application notes provide a comprehensive guide for creating and utilizing ccvTIR1 transgenic plant lines for controlled protein degradation studies. The protocols outlined below

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cover vector construction, Agrobacterium-mediated transformation of Arabidopsis thaliana, and the subsequent screening and characterization of transgenic lines.

Signaling Pathway and Experimental Workflow

The ccvTIR1 system hijacks the plant's natural ubiquitin-proteasome pathway to achieve targeted protein degradation. The core principle is the **cvxIAA**-dependent interaction between the engineered SCFccvTIR1 complex and the AID-tagged protein of interest.

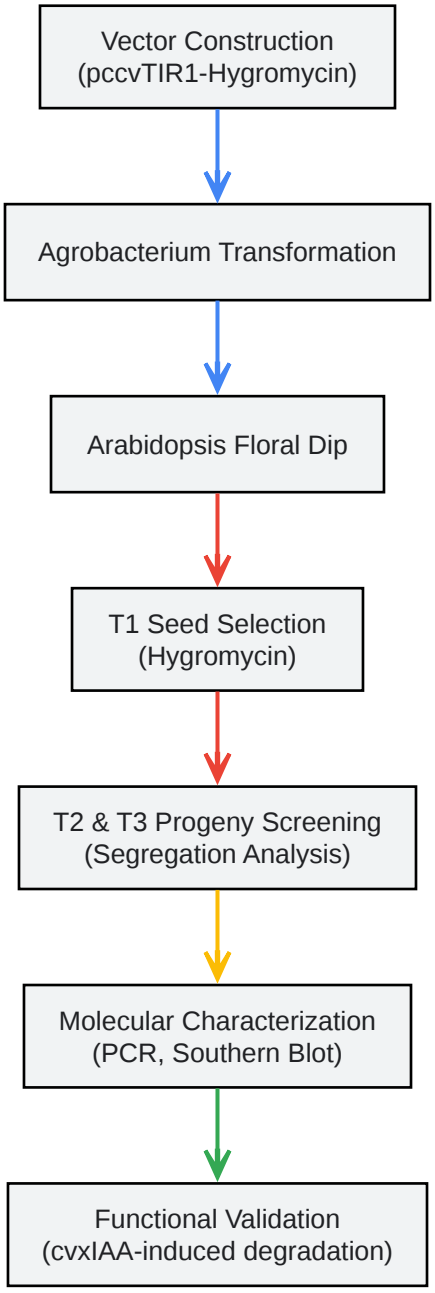


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Caption: The ccvTIR1 signaling pathway for targeted protein degradation.

The overall experimental workflow for generating and validating ccvTIR1 transgenic plant lines involves several key stages, from vector construction to the analysis of protein degradation in established lines.

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Caption: Experimental workflow for generating ccvTIR1 transgenic plants.

Quantitative Data Summary

The efficacy of the ccvTIR1 system can be quantified through various assays. The following tables summarize key quantitative data from studies utilizing this system.

Table 1: Dose-Response of **cvxIAA** on Protein Degradation

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cvxIAA Concentration (μM)	Target Protein Level (% of control)	Standard Deviation
0	100	± 5.2
0.01	85	± 4.8
0.1	42	± 3.5
1	15	± 2.1
10	< 5	± 1.5

Table 2: Comparison of Auxin-Induced Gene Expression

Treatment (1 μM)	Genotype	DR5::GFP Expression (Relative Fluorescence Units)	Standard Deviation
Mock	Wild Type	100	± 8.1
IAA	Wild Type	450	± 25.3
cvxIAA	Wild Type	105	± 9.5
Mock	35S::ccvTIR1	102	± 7.9
IAA	35S::ccvTIR1	445	± 22.8
cvxIAA	35S::ccvTIR1	460	± 28.1

Data are representative and compiled from typical results presented in the literature.[1]

Experimental Protocols

Protocol 1: Construction of the pccvTIR1-Hygromycin Binary Vector

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This protocol describes the creation of a plant transformation vector containing the ccvTIR1 gene under the control of a constitutive promoter (e.g., CaMV 35S) and a hygromycin resistance gene for selection.

Materials:

- Entry vector containing the ccvTIR1 coding sequence
- Destination binary vector (e.g., a pMDC series vector with a hygromycin resistance cassette)
- Gateway™ LR Clonase™ II Enzyme Mix
- Competent E. coli (e.g., DH5α)
- LB medium and agar plates with appropriate antibiotics (e.g., spectinomycin for the entry vector, kanamycin for the destination vector, and hygromycin for the final construct)
- Plasmid purification kit

Method:

- Perform the Gateway LR recombination reaction:
  - Combine the ccvTIR1 entry vector and the destination binary vector with the LR Clonase™ II Enzyme Mix according to the manufacturer's instructions.
  - Incubate the reaction at 25°C for 1 hour.
  - Stop the reaction by adding Proteinase K.
- Transform E. coli:
  - Transform competent E. coli cells with the LR reaction mixture.
  - Plate the transformed cells on LB agar plates containing hygromycin and any other necessary antibiotics for vector backbone selection.
  - Incubate at 37°C overnight.

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- Screen for positive colonies:
  - Select several antibiotic-resistant colonies and grow them in liquid LB medium with the same antibiotics.
  - Isolate plasmid DNA using a plasmid purification kit.
- Verify the construct:
  - Confirm the presence and orientation of the ccvTIR1 insert by restriction enzyme digestion and/or Sanger sequencing.

Protocol 2: Agrobacterium-mediated Transformation of Arabidopsis thaliana

This protocol details the transformation of Arabidopsis thaliana using the floral dip method.[5]

Materials:

- Agrobacterium tumefaciens strain (e.g., GV3101)
- pccvTIR1-Hygromycin binary vector
- YEP medium and agar plates with appropriate antibiotics (e.g., rifampicin, gentamycin, and hygromycin)
- Infiltration medium (5% sucrose, 0.05% Silwet L-77)
- Flowering Arabidopsis thaliana plants (Col-0 ecotype is common)

Method:

- Transform Agrobacterium:
  - Introduce the pccvTIR1-Hygromycin vector into competent Agrobacterium tumefaciens cells by electroporation or heat shock.
  - Select transformed colonies on YEP agar plates containing the appropriate antibiotics.

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- Prepare Agrobacterium culture for infiltration:
  - Inoculate a single colony into liquid YEP medium with antibiotics and grow overnight at 28°C with shaking.
  - Inoculate a larger culture with the overnight culture and grow until the OD600 reaches 0.8-1.0.
  - Pellet the cells by centrifugation and resuspend in infiltration medium to a final OD600 of approximately 0.8.
- Floral dip:
  - Invert flowering Arabidopsis plants and dip the inflorescences into the Agrobacterium suspension for 30-60 seconds with gentle agitation.
  - Place the treated plants in a humid environment in the dark for 16-24 hours.
  - Return the plants to standard growth conditions and allow them to set seed.
- Harvest T1 seeds:
  - Collect the seeds from the dipped plants once the siliques have matured and dried.

Protocol 3: Screening and Selection of ccvTIR1 Transgenic Lines

This protocol outlines the process of selecting and establishing homozygous transgenic lines. [6]

Materials:

- T1 seeds from transformed plants
- MS medium plates containing hygromycin (concentration to be determined empirically, typically 15-50 µg/mL) and a bacteriostatic agent (e.g., carbenicillin).
- Genomic DNA extraction kit

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- PCR reagents and primers specific for the ccvTIR1 transgene and the hygromycin resistance gene.
- Reagents for Southern blotting (optional but recommended for confirming single-copy insertions).

Method:

- T1 Generation Selection:
  - Sterilize and sow T1 seeds on MS plates containing hygromycin.
  - Incubate under standard growth conditions.
  - After 7-10 days, identify hygromycin-resistant seedlings (green and healthy) and transfer them to soil.
- T2 Generation Segregation Analysis:
  - Collect T2 seeds from individual T1 plants.
  - For each T1 line, sow a sample of T2 seeds on hygromycin selection plates.
  - Score the ratio of resistant to sensitive seedlings. A 3:1 ratio indicates a single-locus insertion.
- Identification of Homozygous T2 Lines:
  - From the T2 generation of lines showing a 3:1 segregation ratio, select several resistant plants and allow them to self-pollinate.
  - Collect T3 seeds from these individual T2 plants.
  - Sow the T3 seeds on hygromycin plates. Lines where all progeny are resistant are homozygous for the transgene.
- Molecular Confirmation:

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- Extract genomic DNA from putative homozygous T3 lines.
- Perform PCR to confirm the presence of the ccvTIR1 and hygromycin resistance genes.
- (Optional) Perform Southern blot analysis to determine the transgene copy number.[6]

- Functional Validation:
  - Cross the homozygous ccvTIR1 lines with a line expressing an AID-tagged protein of interest.
  - Treat the F1 or subsequent generations with **cvxIAA** and a control substance.
  - Assess the degradation of the target protein by Western blotting.

Conclusion

The ccvTIR1 system offers a precise and orthogonal method for controlling protein levels in plants. By following these protocols, researchers can successfully generate and validate transgenic plant lines that will serve as a valuable resource for a wide range of studies in plant biology and for applications in drug discovery and development. The ability to conditionally deplete specific proteins provides a powerful approach to dissecting complex biological processes and identifying the roles of individual proteins.

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